

CYC116 versus barasertib GSK1070916

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Compound Focus: Cyc-116

CAS No.: 693228-63-6

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Inhibitor Profiles at a Glance

Feature	CYC116	Barasertib (AZD1152)	GSK1070916
Primary Target(s)	Aurora A (Ki = 8 nM), Aurora B (Ki = 9 nM) [1] [2]	Aurora B (IC ₅₀ = 0.37 nM for active metabolite barasertib-HQPA) [3]	Aurora B (IC ₅₀ = 0.38 nM), Aurora C (IC ₅₀ = 1.5 nM) [4]
Selectivity	Dual A/B inhibitor; also inhibits VEGFR2, Src, Lck, FLT3 at higher doses [1]	>1000-fold selective for Aurora B over Aurora A [3]	>250-fold selective for Aurora B over Aurora A [4]
Cellular Phenotype	Polyploidy, failure of cytokinesis, cell death [1] [2]	Polyploidy, cell growth arrest, apoptosis [3] [5]	Polyploidy, cell death [4]
Key Cellular IC ₅₀ /Activity	<50 nM antiproliferative activity in MV4-11 cells [1]; inhibits mast cell degranulation (IC ₅₀ ~1.42 μM) [6]	IC ₅₀ < 50 nM in sensitive SCLC lines [3]	IC ₅₀ ~7 nM in A549 lung cancer cells [4]
In Vivo Activity	Tumor growth delay in NCI-H460 xenografts (75-100 mg/kg, p.o.) [1] [2]	Anti-tumor activity in AML and SCLC xenograft models [3] [5]	Anti-tumor activity in breast, lung, and colon cancer xenografts [4]

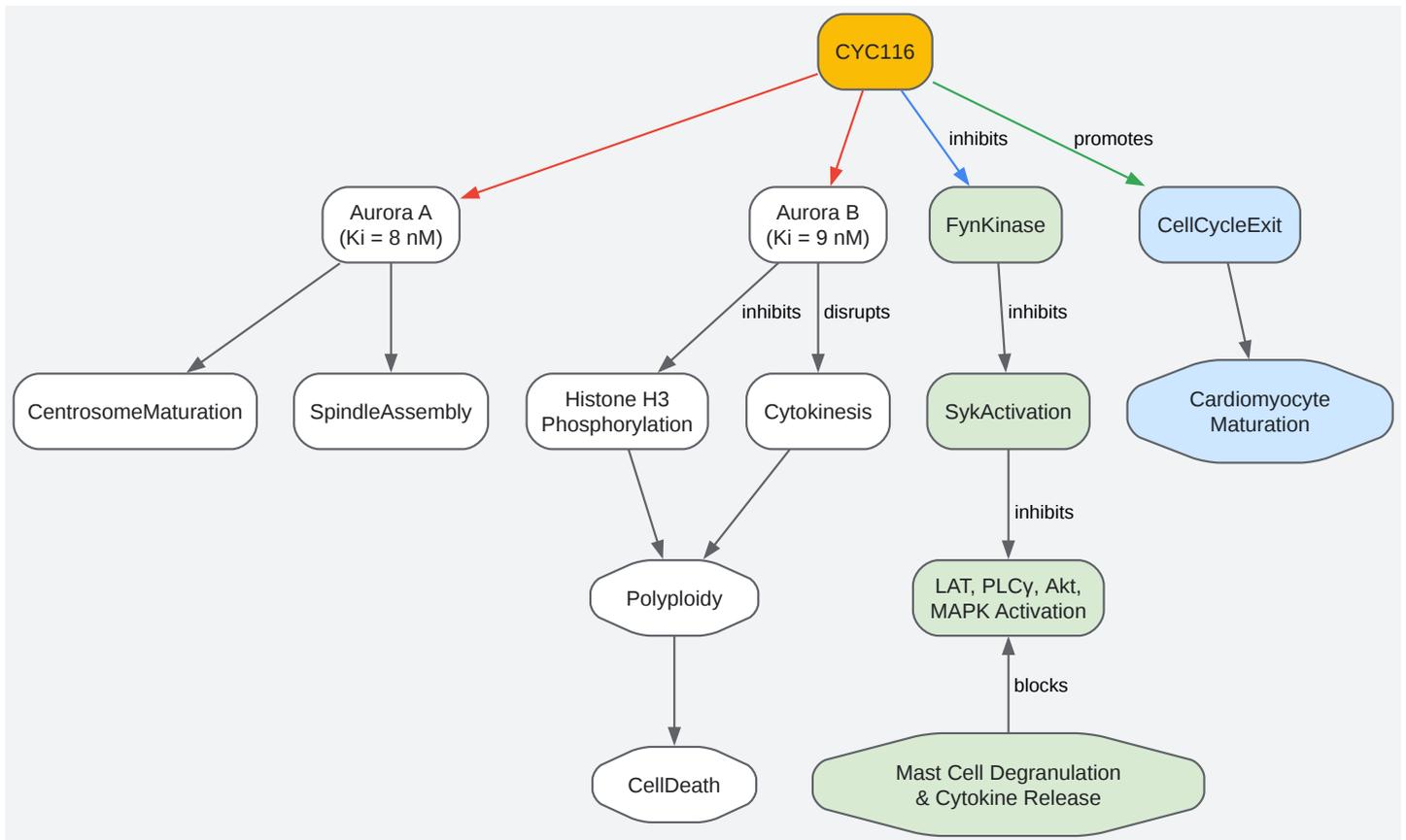
Feature	CYC116	Barasertib (AZD1152)	GSK1070916
Other Applications	Suppresses type I hypersensitivity; promotes cardiomyocyte maturation [6] [7]	Investigated in medulloblastoma models [8]	Substrate of ABCB1 transporter, which can confer resistance [9]
Clinical Status	Phase I (as anti-cancer drug) [2]	Phase II (primarily in AML) [5]	Phase I (completed) [9] [4]

Mechanisms of Action and Experimental Pathways

The different selectivity of these inhibitors leads to distinct cellular mechanisms and research applications.

CYC116: Dual Inhibitor with Broader Research Applications

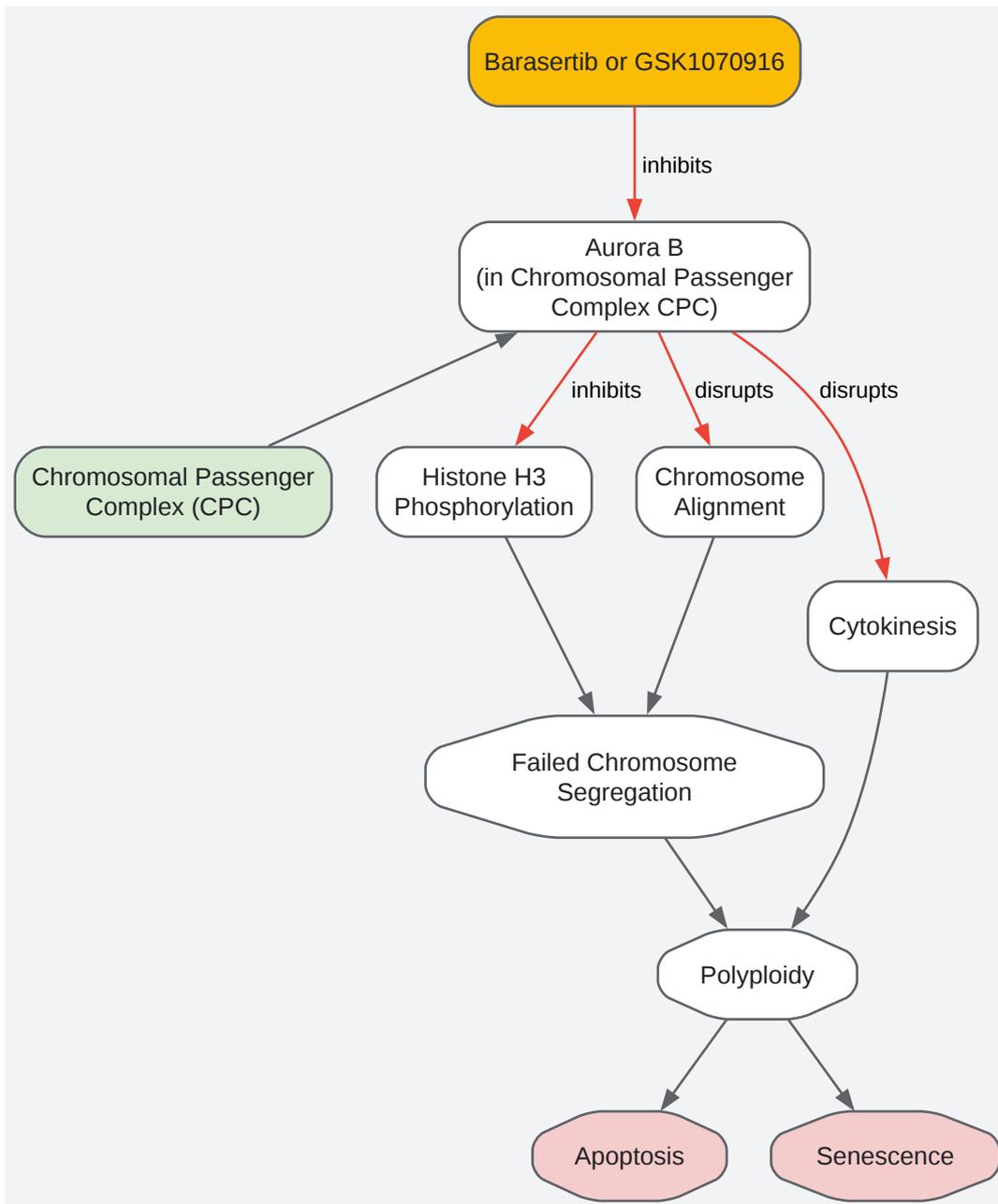
CYC116's inhibition of both Aurora A and B disrupts multiple stages of mitosis. The diagram below illustrates the signaling pathways and cellular processes it affects in different research contexts.



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Barasertib and GSK1070916: Highly Selective Aurora B Inhibition

Barasertib and GSK1070916 produce a highly specific Aurora B inhibition phenotype. Their primary mechanism is illustrated below.



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A critical finding for GSK1070916 is that **overexpression of the ABCB1 transporter (also known as P-glycoprotein) confers significant resistance** to the drug. Combining GSK1070916 with an ABCB1 inhibitor can reverse this resistance, an important consideration for clinical development [9].

Key Experimental Protocols

The biological data in the comparison table is generated from standard experimental methods.

- **Cytotoxicity/Proliferation Assays (MTT/MTS):** Used to determine IC₅₀ values across cell lines [1] [2]. Cells are seeded in 96-well plates, treated with a dilution series of the inhibitor for 72-96 hours, incubated with MTT reagent, and the formazan product is solubilized and measured spectrophotometrically [1].
- **Kinase Activity Assays:** Biochemical kinase assays determine inhibitor potency (Ki/IC₅₀) [2]. Recombinant kinase is incubated with the inhibitor, a peptide substrate, and Mg²⁺/ATP. Reaction is stopped with acid, and radiolabeled phosphate incorporation is measured.
- **Cell Cycle Analysis (FACS):** Used to observe polyploidy (>4N DNA content) [2]. Cells are treated with the inhibitor, fixed, stained with propidium iodide, and analyzed by flow cytometry.
- **Western Blotting:** Confirms target engagement by detecting reduction in phosphorylated Histone H3 (Ser10), a direct substrate of Aurora B [1] [2].
- **In Vivo Xenograft Studies:** Evaluates efficacy in animal models [1] [5]. Immunocompromised mice are implanted with human tumor cells, treated with the inhibitor (orally or intravenously), and tumor volume is measured over time.

Summary for Researchers

- **Choose CYC116** if your research involves dual Aurora A/B inhibition, exploring effects on non-mitotic pathways (like immune responses), or promoting cardiomyocyte maturation [6] [7].
- **Choose Barasertib or GSK1070916** for highly selective Aurora B inhibition. Barasertib has more extensive clinical data in AML [5], while the known ABCB1-mediated resistance to GSK1070916 is crucial for designing clinical trials or studying drug resistance [9].

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